

# Application of N,N-Dimethylglycine in Animal Feed: Application Notes and Protocols

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## Compound of Interest

Compound Name: *N,N-Dimethylglycine*

Cat. No.: B042417

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## Introduction

**N,N-Dimethylglycine** (DMG) is a naturally occurring derivative of the amino acid glycine. It serves as an important intermediate in the one-carbon metabolism pathway and has demonstrated a range of beneficial effects in animal nutrition. As a feed additive, DMG has been shown to improve growth performance, enhance nutrient digestibility, modulate the immune system, and bolster antioxidant defenses in various animal species. This document provides detailed application notes and experimental protocols based on scientific studies to guide researchers and professionals in the evaluation and application of DMG in animal feed.

## Application in Poultry (Broilers and Laying Hens)

DMG supplementation in poultry diets has been shown to positively impact feed efficiency, growth rate, and overall health. It is particularly effective in improving the feed conversion ratio in broilers.

## Quantitative Data Summary

Table 1: Effects of DMG Supplementation on Broiler Performance

Parameter	Control Group	DMG Supplemented Group	Percentage Change	Study Reference
Feed Conversion Ratio (FCR)				
Trial 1	1.78	1.70 (1 g/kg DMG)	-4.5%	[1]
Trial 2	1.85	1.77 (1 g/kg DMG)	-4.3%	[2]
Body Weight Gain (g)				
Day 1-39	2150	2185 (1 g/kg DMG)	+1.6%	[1]
Day 1-42	2450	2585 (1 g/kg DMG)	+5.5%	[2]
Nutrient Digestibility (%)				
Crude Protein	75.2	78.9 (167 mg/kg DMG)	+4.9%	[3][4]
Nitrogen-Free Extract	80.1	83.5 (167 mg/kg DMG)	+4.2%	[3][4]

Table 2: Effects of DMG Supplementation on Laying Hen Performance (71-78 weeks of age)

Parameter	Control Group	DMG Supplemented Group (0.1%)	Percentage Change	Study Reference
Laying Rate (%)	88.5	92.4	+4.4%	[5]
Average Egg Weight (g)	63.2	64.5	+2.1%	[5]
Egg-Feed Ratio	0.45	0.48	+6.7%	[5]
Abdominal Fat Percentage (%)	2.1	1.8	-14.3%	[5]

## Experimental Protocol: Broiler Growth Performance Trial

Objective: To evaluate the effect of dietary DMG supplementation on the growth performance of broiler chickens.

Animals: 480 one-day-old male broiler chicks (e.g., Ross 308).

Experimental Design:

- Completely randomized design.
- Animals are randomly allocated to two treatment groups with 12 replicate pens per group and 20 birds per pen.
  - Control Group: Basal diet.
  - DMG Group: Basal diet + 1 g/kg of **N,N-Dimethylglycine**.

Housing and Management:

- Birds are housed in floor pens with appropriate bedding material.
- Environmental conditions (temperature, humidity, lighting) are maintained according to the recommendations for the specific broiler strain.

- Feed and water are provided ad libitum.

#### Diets:

- A standard corn-soybean meal-based basal diet is formulated to meet or exceed the nutritional requirements of broilers for the starter (days 1-21) and finisher (days 22-42) phases. An example of a basal diet composition is provided in Table 3.
- DMG is pre-mixed with a small amount of the basal diet before being incorporated into the final feed mixture to ensure even distribution.

Table 3: Example of a Basal Diet Composition for Broilers

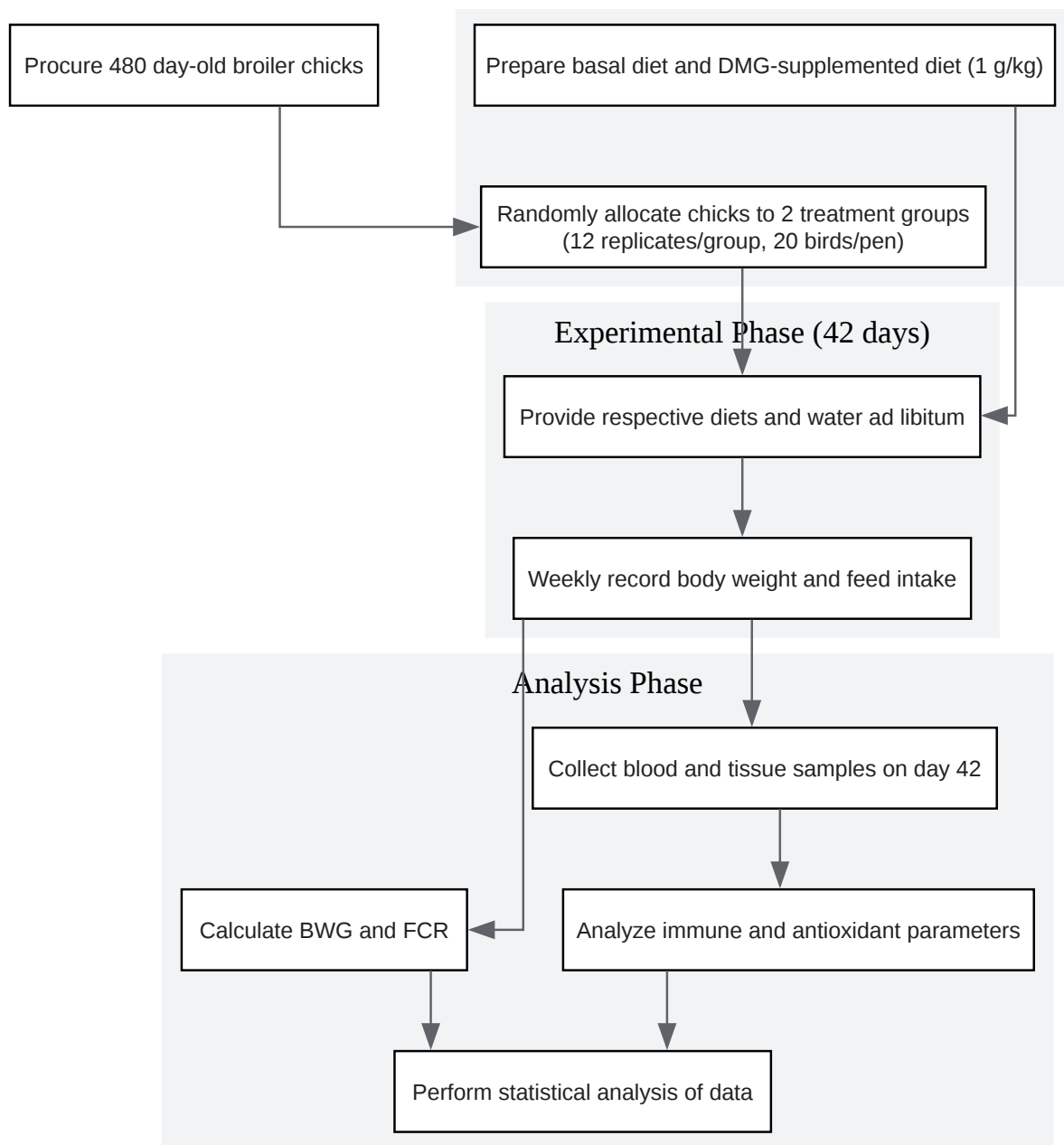
Ingredient	Starter (%)	Finisher (%)
Corn	58.0	62.0
Soybean Meal (48% CP)	35.0	30.0
Soybean Oil	3.0	4.0
Dicalcium Phosphate	1.5	1.4
Limestone	1.0	1.0
Salt	0.4	0.4
Vitamin-Mineral Premix	0.5	0.5
DL-Methionine	0.3	0.2
L-Lysine HCl	0.3	0.2
Total	100	100
Provides essential vitamins and minerals to meet NRC requirements.		

#### Data Collection:

- **Growth Performance:** Body weight and feed intake are recorded on a pen basis at the start of the trial and then weekly until day 42. Body weight gain (BWG) and feed conversion ratio (FCR) are calculated.
- **Sample Collection:** At the end of the trial (day 42), a subset of birds from each pen is selected for blood and tissue sampling to analyze immune and antioxidant parameters.

**Statistical Analysis:** Data are analyzed using an appropriate statistical software package (e.g., SAS, R). An independent t-test or ANOVA can be used to compare the means of the control and DMG-supplemented groups.

## Experimental Workflow



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Experimental workflow for a broiler growth performance trial.

## Application in Swine

In swine, DMG supplementation has been found to improve growth performance, particularly in finishing pigs. It can also enhance nutrient digestibility.

## Quantitative Data Summary

Table 4: Effects of DMG Supplementation on Finishing Pig Performance

Parameter	Control Group	DMG Supplemented Group	Percentage Change	Study Reference
Average Daily Gain (ADG) ( kg/d )	0.95	1.01 (0.25 g/kg DMG)	+6.3%	[6]
Feed Conversion Ratio (G:F)	0.324	0.337 (0.25 g/kg DMG)	+4.0%	[6]
Apparent Fecal Digestibility (%)				
Crude Fat	78.5	82.3 (1 g/kg DMG)	+4.8%	
Crude Protein	80.2	83.1 (1 g/kg DMG)	+3.6%	

## Experimental Protocol: Finishing Pig Growth Trial

Objective: To determine the effect of dietary DMG supplementation on the growth performance and carcass characteristics of finishing pigs.

Animals: 1,115 mixed-sex finishing pigs with an initial body weight of approximately 70 kg.

Experimental Design:

- Randomized complete block design.
- Pigs are housed in pens of 25-27 pigs per pen, with 11 replicate pens per treatment.
- Four dietary treatments:
  - Control: Basal diet (0 g/kg DMG).

- DMG\_0.25: Basal diet + 0.25 g/kg DMG.
- DMG\_0.5: Basal diet + 0.5 g/kg DMG.
- DMG\_1.0: Basal diet + 1.0 g/kg DMG.

#### Housing and Management:

- Pigs are housed in a commercial-style finishing barn with appropriate flooring and environmental controls.
- Feed and water are provided ad libitum through automated systems.

#### Diets:

- A standard corn-soybean meal-based basal diet is formulated to meet the nutritional requirements of finishing pigs. An example of a basal diet composition is provided in Table 5.
- DMG is added to the basal diet to create the different treatment diets.

Table 5: Example of a Basal Diet Composition for Finishing Pigs

Ingredient	Percentage (%)
Corn	75.0
Soybean Meal (44% CP)	21.5
Choice White Grease	1.0
Dicalcium Phosphate	1.0
Limestone	0.8
Salt	0.3
Vitamin-Mineral Premix	0.4
Total	100
Provides essential vitamins and minerals to meet NRC requirements for finishing pigs.	



#### Data Collection:

- **Growth Performance:** Pen body weights and feed disappearance are recorded at the beginning and end of the 8-week trial to calculate ADG, average daily feed intake (ADFI), and FCR.
- **Carcass Characteristics:** At the end of the trial, pigs are harvested, and data on hot carcass weight, dressing percentage, backfat depth, and loin muscle area are collected.

**Statistical Analysis:** Data are analyzed using the MIXED procedure of SAS with pen as the experimental unit. Orthogonal contrasts can be used to evaluate linear and quadratic effects of increasing DMG levels.

## Application in Aquaculture

Limited research is available on the application of DMG in aquaculture. However, its role as a methyl donor and antioxidant suggests potential benefits for growth and health in aquatic species.

## Quantitative Data Summary

Table 6: Effects of Glycine (a related amino acid) Supplementation on Rainbow Trout Performance

Parameter	Control Group	Glycine Supplemented Group (1%)	Percentage Change	Study Reference
Specific Growth Rate (%/day)	1.55	1.58	+1.9%	[7]
Feed Conversion Ratio	0.92	0.91	-1.1%	[7]
Apparent Digestibility of Amino Acids (%)	85.6	87.2	+1.9%	[7]

Note: Data for direct DMG supplementation in rainbow trout was not available in the searched literature. The data presented is for glycine, a related amino acid, to indicate potential areas of benefit.

## Experimental Protocol: Aquaculture Growth Trial (General Framework)

Objective: To evaluate the efficacy of dietary DMG supplementation on the growth performance and feed utilization of an aquaculture species (e.g., rainbow trout, shrimp).

Animals: Juvenile fish or shrimp of a uniform size.

Experimental Design:

- Completely randomized design.
- Animals are stocked in replicate tanks or ponds for each dietary treatment.
  - Control Group: Basal diet.
  - DMG Treatment Groups: Basal diet supplemented with graded levels of DMG (e.g., 0.5, 1.0, 2.0 g/kg).

Housing and Management:

- Water quality parameters (temperature, dissolved oxygen, pH, ammonia, nitrite) are monitored daily and maintained within the optimal range for the species.
- Fish are fed to apparent satiation two to three times daily.

Diets:

- A basal diet is formulated to meet the known nutritional requirements of the target species. The composition will vary depending on whether the species is carnivorous, omnivorous, or herbivorous.
- DMG is incorporated into the experimental diets.

#### Data Collection:

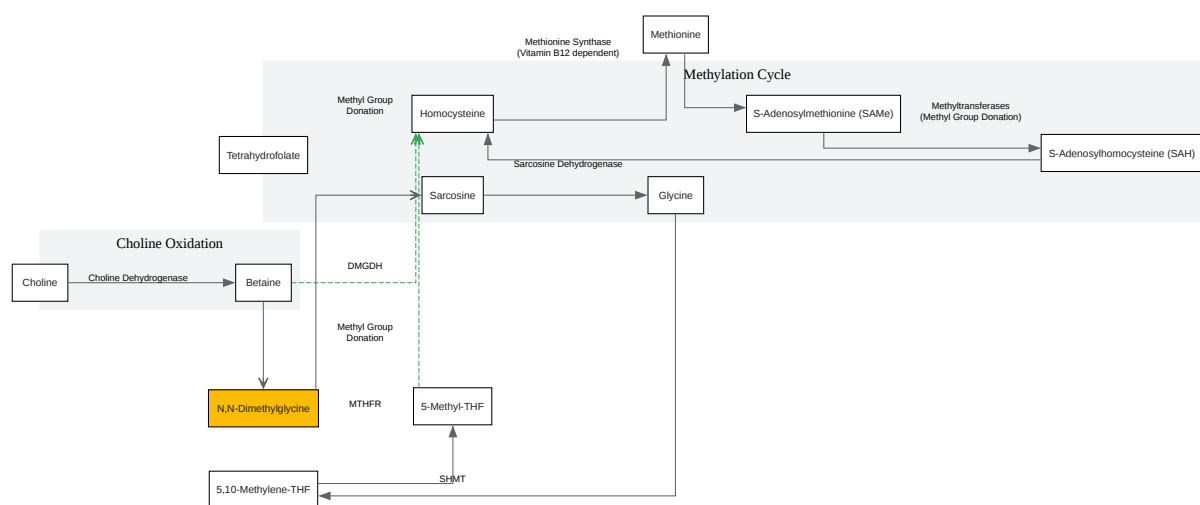
- **Growth Performance:** Individual or bulk weights of animals in each replicate are measured at the beginning and end of the trial. Weight gain, specific growth rate (SGR), and FCR are calculated.
- **Feed Utilization:** Feed intake is recorded for each replicate.
- **Survival Rate:** Mortalities are recorded daily.

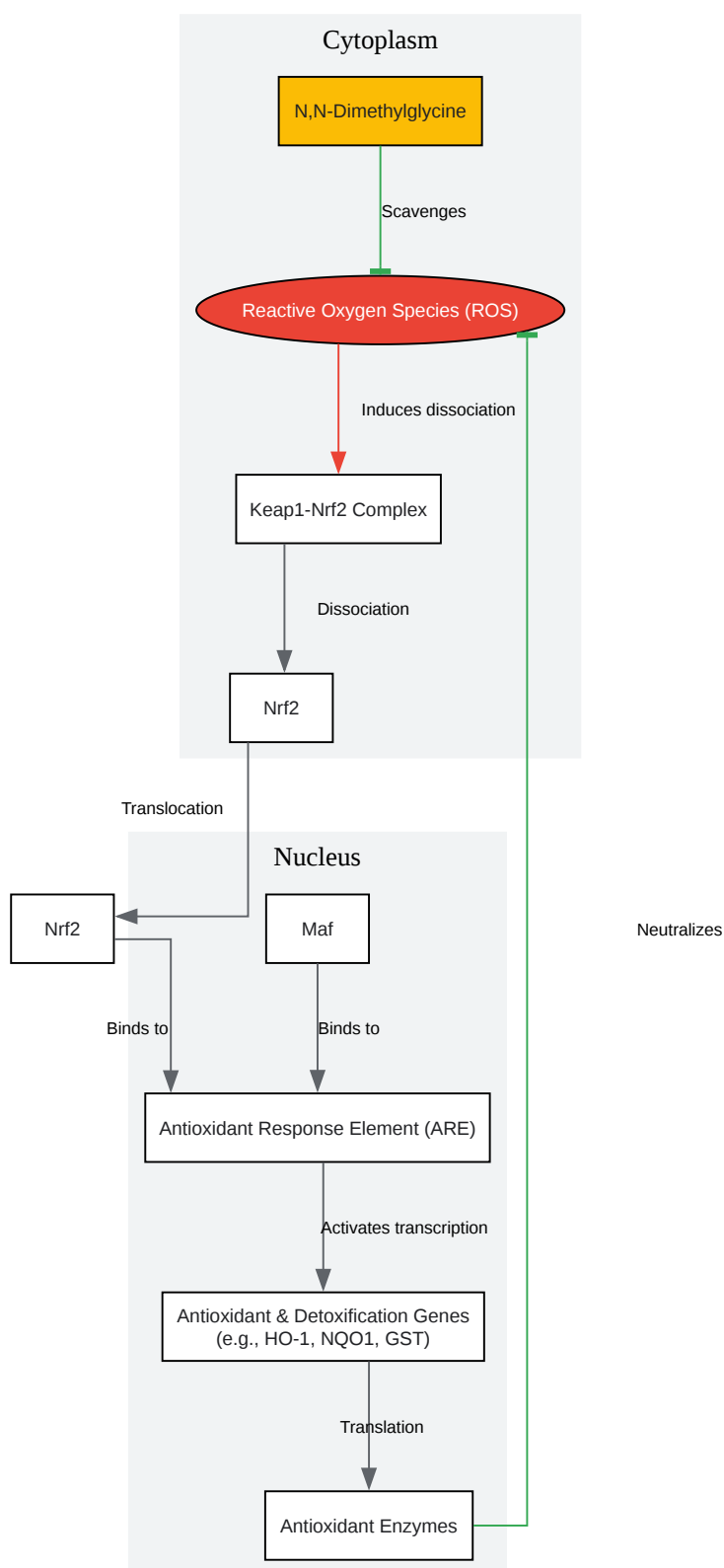
**Statistical Analysis:** Data are analyzed by one-way ANOVA, and if significant differences are found, a post-hoc test (e.g., Tukey's HSD) is used to compare treatment means.

## Signaling Pathways and Mechanisms of Action

### One-Carbon Metabolism and Methyl Donation

DMG plays a crucial role as a methyl donor in the one-carbon metabolism pathway. This pathway is essential for the synthesis of numerous important compounds, including DNA, RNA, proteins, and phospholipids. By donating a methyl group, DMG contributes to the regeneration of methionine from homocysteine, which is a precursor for S-adenosylmethionine (S-AdoMet), the universal methyl donor in the body.





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